

dodemorph acetate vs tridemorph fungicidal activity

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Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

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Side-by-Side Comparison at a Glance

The table below summarizes the key characteristics of **dodemorph acetate** and tridemorph.

Feature	Dodemorph Acetate	Tridemorph
IUPAC Name	Acetic acid; 4-cyclododecyl-2,6-dimethylmorpholine [1]	Information missing from search results
Chemical Formula	C ₂₀ H ₃₉ NO ₃ [1]	C ₁₈ H ₃₅ NO (based on common structure) [2]
Molecular Weight (g/mol)	341.5 [1]	Information missing from search results
FRAC Code	5 (Morpholines) [3]	5 (Morpholines) [2]
Mode of Action	Systemic; Inhibits sterol biosynthesis in fungal membranes (ergosterol biosynthesis inhibitor) [1] [3]	Systemic; Sterol biosynthesis inhibitor [2]
Primary Use	Control of powdery mildews on ornamentals (e.g., roses) [1] [3]	Broad-spectrum activity; originally used for plant protection alongside

Feature	Dodemorph Acetate	Tridemorph
		dodemorph [4] [2]
Activity	Protective and curative [3]	Information missing from search results
Solubility in Water	746 mg/L (at 20°C, pH 7) [1]	Information missing from search results
Log P (Octanol-Water)	4.23 (indicates high lipophilicity) [1]	Information missing from search results
Regulatory Status (EU)	Approved until 2026 [1]	Not approved (historically introduced in 1969) [1] [5]

Experimental Protocols for Residue Analysis

While direct activity comparison data is limited, established analytical methods exist for detecting these compounds in plant materials. The following protocol, based on a modern multi-residue analysis method, can be applied to both fungicides for quantitative analysis in experimental settings [4].

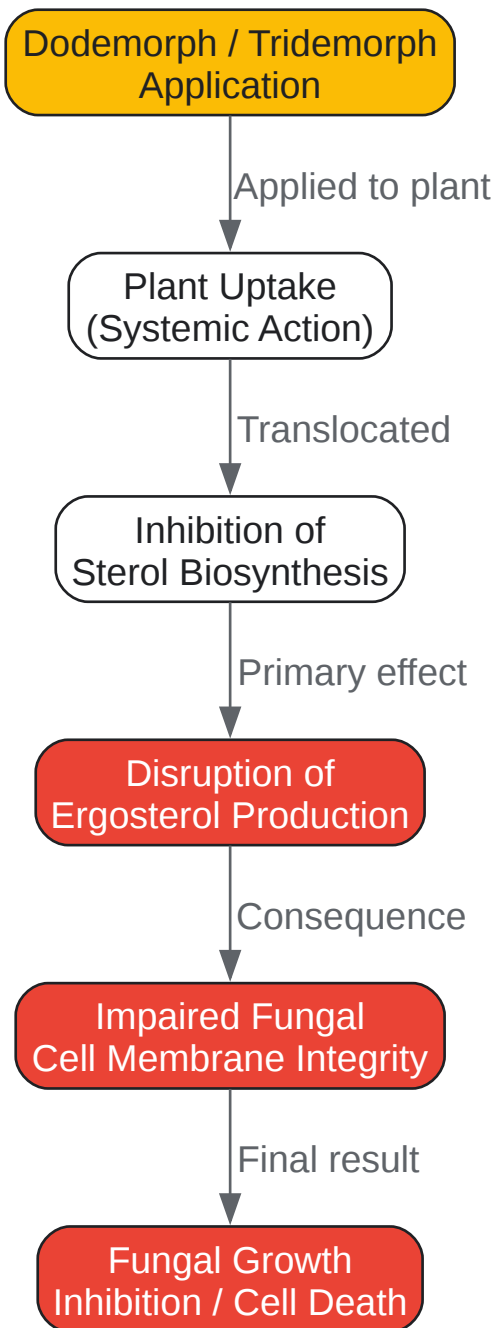
- **1. Sample Preparation:** Homogenize representative portions of the plant-derived food sample (e.g., grains, fruits, vegetables).
- **2. Extraction:** Weigh 10.0 g of the homogenized sample into a centrifuge tube. Add 10 mL of acetonitrile and shake vigorously for 1-2 minutes.
- **3. Partitioning:** Add a pre-weighed salt mixture (e.g., 4.0 g MgSO₄, 1.0 g NaCl, 1.0 g C₆H₅Na₃O₇·2H₂O, 0.5 g C₆H₆Na₂O₇·1.5H₂O). Shake immediately and vigorously for 1 minute, then centrifuge.
- **4. Purification (Modified QuEChERS):** Transfer the supernatant (acetonitrile layer) to a tube containing a mixture of clean-up adsorbents. The research indicates a combination of **150 mg graphitized carboxyl multi-walled carbon nanotubes (MWCNTs), 150 mg C18, and 150 mg SAX** provides effective purification for morpholine pesticides. Vortex and centrifuge the mixture.
- **5. Analysis (LC-MS/MS):**
 - **Instrumentation:** Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
 - **Chromatography:** Use a C18 reverse-phase column. The mobile phase typically consists of (A) an aqueous solution (e.g., 5-10 mM ammonium acetate) and (B) methanol or acetonitrile,

with a gradient elution program.

- **Mass Spectrometry:** Operate in positive electrospray ionization (ESI+) mode. Monitor multiple reaction monitoring (MRM) transitions for each fungicide for high selectivity and sensitivity. Quantification is achieved by comparing the analyte's peak area to a calibration curve from matrix-matched standards [4].

Mechanism of Action Diagram

Both **dodemorph acetate** and tridemorph belong to the FRAC Group 5 morpholines and share the same primary biochemical target. The following diagram illustrates their mechanism of action.



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Key Comparative Insights for Researchers

- **Shared Mechanism, Different Kinetics:** While both inhibit sterol biosynthesis (specifically $\Delta 14$ -reductase and $\Delta 8 \rightarrow \Delta 7$ -isomerase), subtle differences in their chemical structures can lead to variations in uptake, translocation, and binding affinity. This can result in differences in **curative and protective activity**, as well as **persistence within plant tissues**.

- **Spectrum of Activity:** Historically, dodemorph has been primarily used against **powdery mildews** on ornamentals like roses [3]. In contrast, tridemorph was noted for its **broader spectrum** of activity upon its introduction [4] [5]. This suggests potentially different binding efficiencies or metabolic stability against a wider range of fungal pathogens.
- **Analytical Considerations:** The development of a **modified QuEChERS method** using multi-walled carbon nanotubes (MWCNTs), C18, and SAX adsorbents is a significant advancement. It allows for the simultaneous, precise, and sensitive detection of both compounds alongside other morpholine pesticides, overcoming challenges posed by complex plant matrices [4].

Navigating Data Gaps and Next Steps

The most significant limitation is the absence of a single study providing direct, quantitative efficacy data (e.g., EC50 values) for both fungicides against the same fungal strains under identical conditions.

To deepen your research, I suggest:

- **Consulting Historical Data:** Seek out older primary literature and patent documents from the 1960s-1980s, when these compounds were first developed and introduced.
- **Exploring Resistance:** Investigate the status of fungicide resistance to morpholines in your target pathogens, as resistance can develop and significantly impact efficacy.
- **Conducting Bioassays:** For a definitive comparison relevant to your specific research context, designing and conducting *in vitro* (e.g., mycelial growth inhibition) and *in vivo* (e.g., potted plant) bioassays would be the most reliable approach.

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